

# Cyclooctene: A Comprehensive Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *CYCLOOCTENE*

Cat. No.: *B8811470*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety and handling information for **cyclooctene**, a versatile cyclic alkene utilized in various research and development applications, including synthetic chemistry and polymer science. Adherence to these guidelines is paramount to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

## Physicochemical and Hazard Data

A thorough understanding of **cyclooctene**'s properties is the foundation of its safe handling. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>14</sub>	[1]
Molecular Weight	110.20 g/mol	[1]
Appearance	Colorless liquid	[2][3]
Odor	Slightly sweet	[3]
Boiling Point	146 °C (419.15 K)	[3]
Melting Point	-16 °C (257.15 K)	[4][5]
Flash Point	25 °C (77 °F)	[2]
Autoignition Temperature	280 °C (536 °F)	[2]
Density	0.848 g/mL at 20 °C	[4][5]
Vapor Pressure	4.5 mmHg	[1]
Solubility	Insoluble in water. Soluble in nonpolar organic solvents like alcohol, ether, hexane, benzene, and toluene.	[3][5]
NFPA 704 Rating	Health: 1, Flammability: 3, Instability: 0	[2]

## Hazard Identification and Health Effects

**Cyclooctene** is a flammable liquid and vapor that can form explosive mixtures with air.[2] Vapors are heavier than air and may travel to an ignition source and flash back.[2]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation. Vapors can lead to dizziness or suffocation. [2]
- Skin Contact: May cause skin irritation.[2]

- Eye Contact: May cause eye irritation.[2]
- Ingestion: May cause irritation of the digestive tract.[2] Aspiration may cause pulmonary edema and pneumonitis.[6]

The toxicological properties of **cyclooctene** have not been fully investigated.[2]

## Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimize risks associated with **cyclooctene**.

## Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[2] A complete suit protecting against chemicals and flame-retardant antistatic protective clothing is recommended.[6]
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator or an equivalent European Standard EN 149 respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[2]

## Handling

- Use with adequate ventilation and in areas with explosion-proof ventilation equipment.[2]
- Keep away from heat, sparks, open flames, and other sources of ignition.[2][6]
- Ground and bond containers when transferring material to prevent static discharge.[2][7]
- Use non-sparking tools and explosion-proof equipment.[2][7]
- Avoid contact with skin, eyes, and clothing.[2]
- Avoid ingestion and inhalation.[2]

- Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames as they may retain product residue.[2]

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area designated as a flammables area.[2]
- Keep away from sources of ignition and incompatible substances such as strong oxidizing agents.[2][7]
- Store under an inert atmosphere as it is air-sensitive.[7]

## Emergency Procedures

### First Aid Measures

- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[2]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical aid.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][6]

### Firefighting Measures

- Suitable Extinguishing Media: For small fires, use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam. For large fires, use water spray, fog, or alcohol-resistant foam.[2] Water spray can be used to cool fire-exposed containers.[2]
- Unsuitable Extinguishing Media: Do not use a straight stream of water.[2]

- **Specific Hazards:** **Cyclooctene** is a flammable liquid and vapor. Vapors may form an explosive mixture with air and can travel to a source of ignition and flash back.[2] Containers may explode in the heat of a fire.[2] Irritating and highly toxic gases may be generated by thermal decomposition or combustion.[2]
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[2]

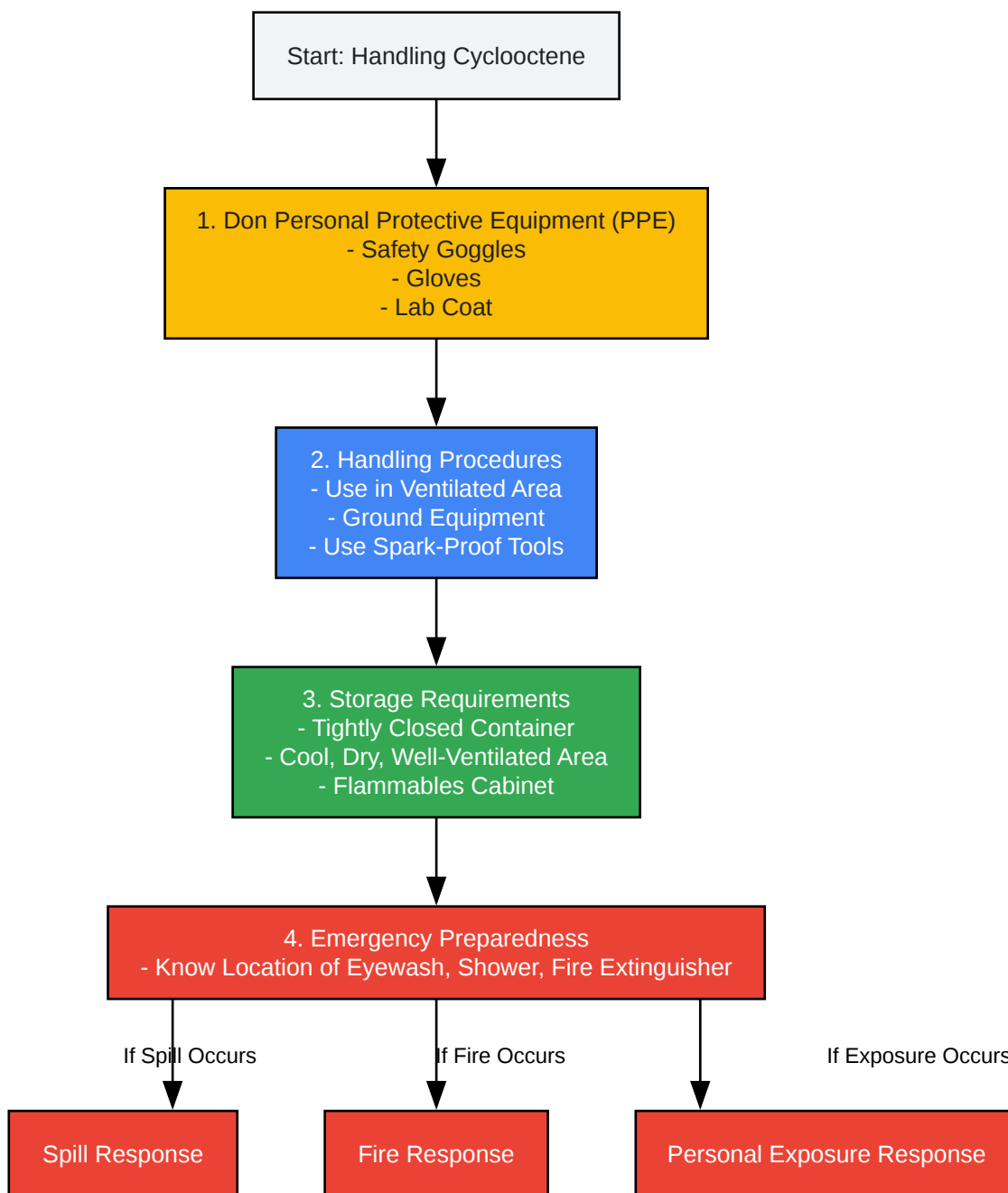
## Accidental Release Measures

- **Personal Precautions:** Clean up spills immediately. Use proper personal protective equipment as indicated in Section 3.1. Remove all sources of ignition.[2]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[6]
- **Methods for Containment and Cleaning Up:** Use a spark-proof tool.[2] Cover with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a closed container for disposal.[2][6] A vapor-suppressing foam may be used to reduce vapors.[2] Provide ventilation.[2]

## Experimental Protocols and Visualizations

### Logical Workflow for Cyclooctene Handling

The following diagram illustrates the logical progression of safety and handling precautions for cyclooctene.

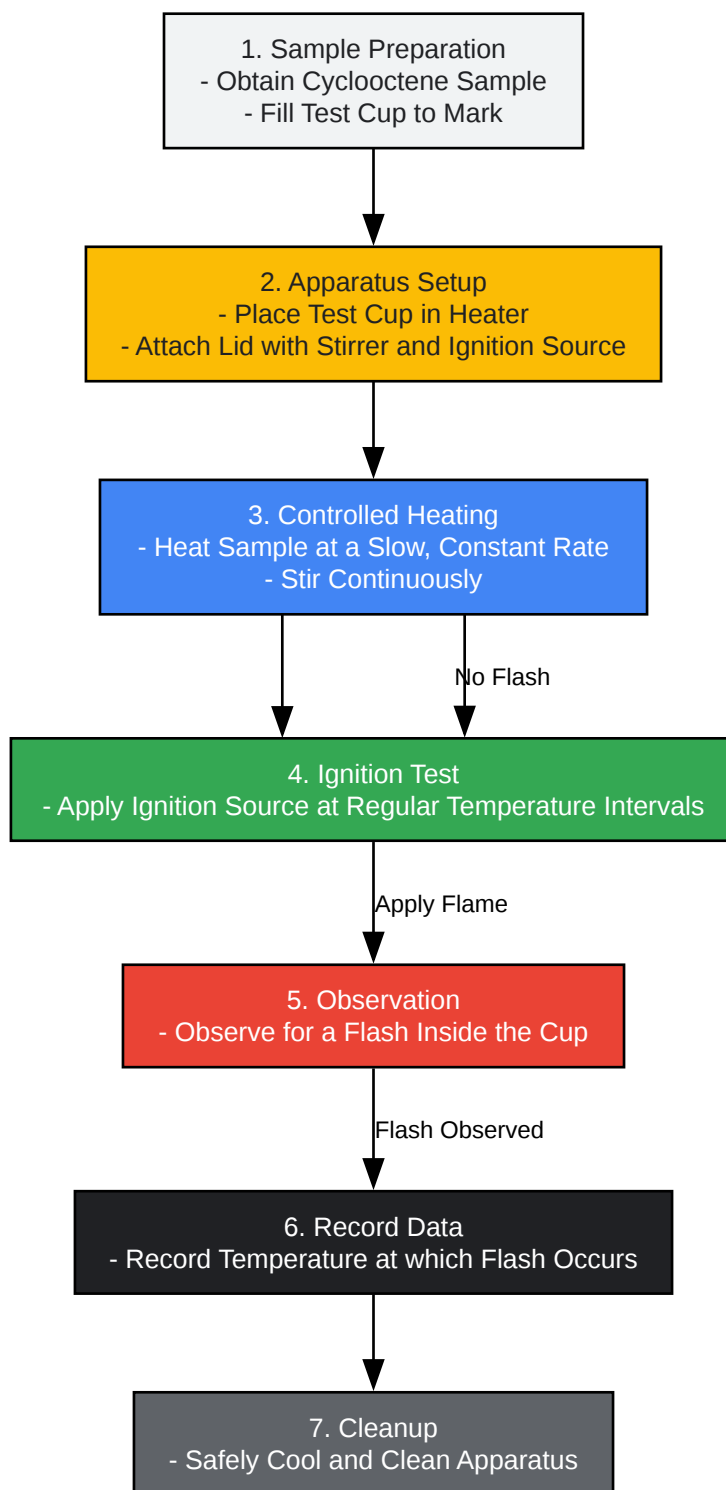


[Click to download full resolution via product page](#)

### *Cyclooctene Handling and Safety Workflow*

## Experimental Workflow: Flash Point Determination (Pensky-Martens Closed Cup Method)

The flash point is a critical parameter for assessing the flammability of a liquid. The following diagram outlines a generalized experimental workflow for its determination.



[Click to download full resolution via product page](#)

### *Flash Point Determination Workflow*

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cyclooctene | C<sub>8</sub>H<sub>14</sub> | CID 638079 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. Cyclooctene | CAS#:931-88-4 | Chemsrvc [chemsrc.com]
- 5. CYCLOOCTENE | 931-87-3 [chemicalbook.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Cyclooctene: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8811470#safety-and-handling-precautions-for-cyclooctene]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)